

Application Notes: Preparation of NSC 228155 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NSC 228155

Cat. No.: B15603303

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Introduction

NSC 228155 is a nitro-benzoxadiazole (NBD) compound that functions as an activator of the Epidermal Growth Factor Receptor (EGFR).[1] It operates by directly binding to the dimerization domain of the soluble EGF receptor, which leads to the formation of stable dimers and subsequent allosteric activation of the receptor. This activation enhances the tyrosine phosphorylation of EGFR at sites such as Tyr1068 and Tyr1173.[2] Beyond EGFR, **NSC 228155** can also promote the transactivation of several other receptor tyrosine kinases, including ErbB2, ErbB3, Insulin Receptor, and IGF-1 Receptor.[2][3] Additionally, it is known to rapidly generate hydrogen peroxide within cells and acts as a potent inhibitor of the KIX-KID interaction.[2][3][4]

Due to its mechanism of action, **NSC 228155** is a valuable tool in studying EGFR signaling pathways and related cellular processes. Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for **NSC 228155**. This document provides a detailed protocol for the preparation, storage, and handling of **NSC 228155** stock solutions.

Compound Specifications and Solubility

Summarized below are the key chemical properties and solubility information for **NSC 228155**.

Property	Value	Citations
CAS Number	113104-25-9	[2][3][4]
Molecular Formula	C ₁₁ H ₆ N ₄ O ₄ S	[2][4][5]
Molecular Weight	290.25 g/mol	[2][4][5]
Appearance	Light yellow to burnt orange powder	[1]
Solubility in DMSO	≥5-29 mg/mL. Solubility can be concentration-dependent and may require sonication. It is crucial to use fresh, anhydrous DMSO as moisture can reduce solubility.	[1][3][5]
Insoluble in	Water, Ethanol	[3][5]

Experimental Protocols

2.1. Materials and Equipment

- **NSC 228155** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated precision balance
- Vortex mixer
- Sonicator (optional, for aiding dissolution)

- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

2.2. Safety Precautions

- Handle **NSC 228155** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **NSC 228155** before use for complete safety and handling information.
- DMSO is a potent solvent and can facilitate the absorption of chemicals through the skin. Handle with care.

2.3. Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for cell-based assays.

- Equilibration: Allow the vial of **NSC 228155** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Tare a sterile microcentrifuge tube on a precision balance. Carefully weigh the desired amount of **NSC 228155** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.90 mg of **NSC 228155**.
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - Example: $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 290.25 \text{ g/mol} = 0.00290 \text{ g} = 2.90 \text{ mg}$
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the weighed powder. For 2.90 mg of **NSC 228155**, add 1 mL of DMSO to achieve a 10 mM concentration.
- Mixing: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. The solution should be clear. If dissolution is slow, gentle warming or brief sonication can be used to aid the process.^[1]

- Verification: Visually inspect the solution to ensure no solid particulates remain.

Storage and Stability

Proper storage is essential to maintain the activity of the **NSC 228155** stock solution.

Form	Storage Temperature	Stability	Citations
Powder (Solid)	-20°C	Up to 3 years	[1][4][6]
4°C	Up to 2 years	[1][7]	
DMSO Stock Solution	-80°C	6 months to 1 year	[1][4][6]
-20°C	Up to 3-6 months	[1]	
4°C	Up to 2 weeks (for short-term use)	[4][6][8]	

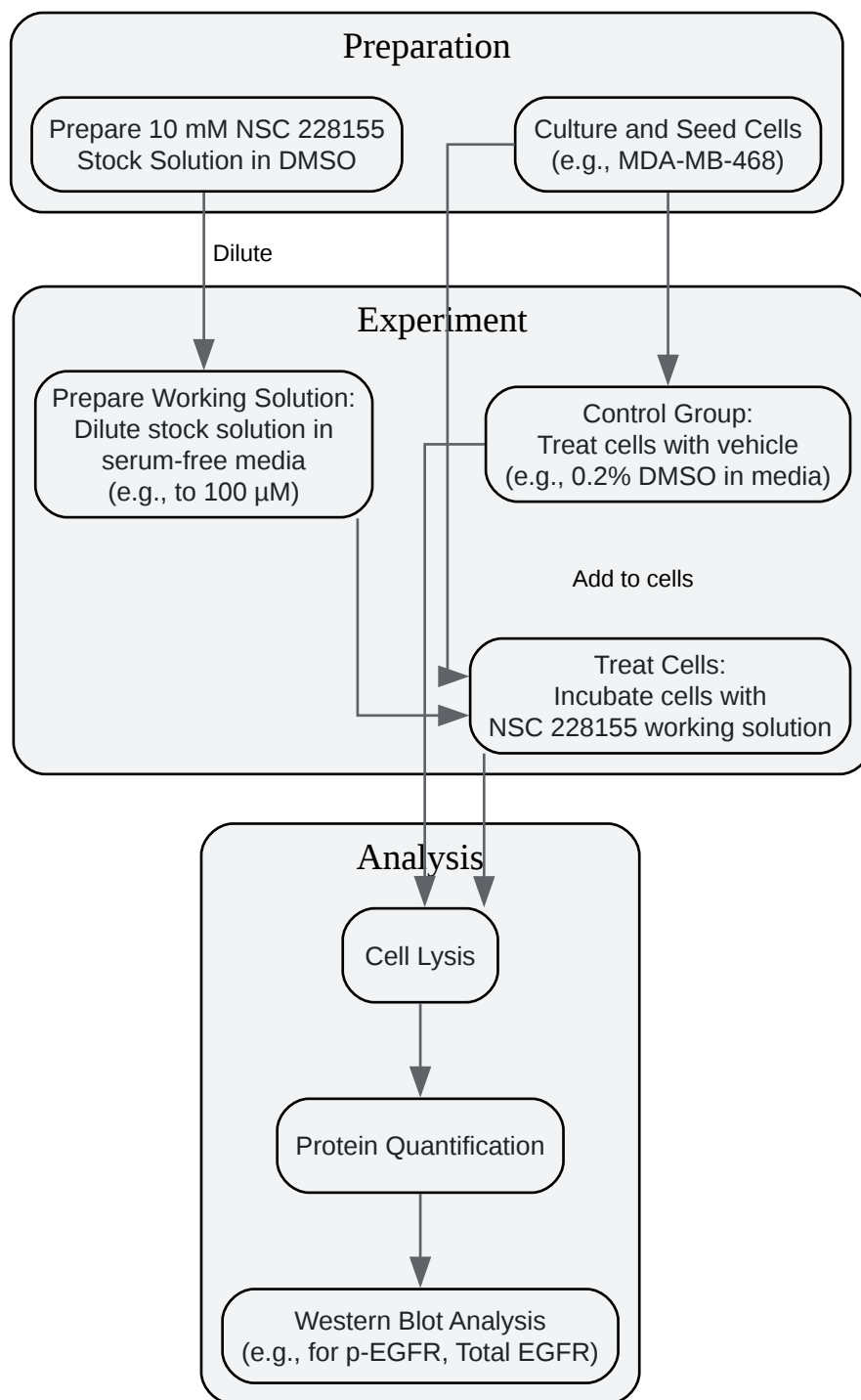
Storage Protocol:

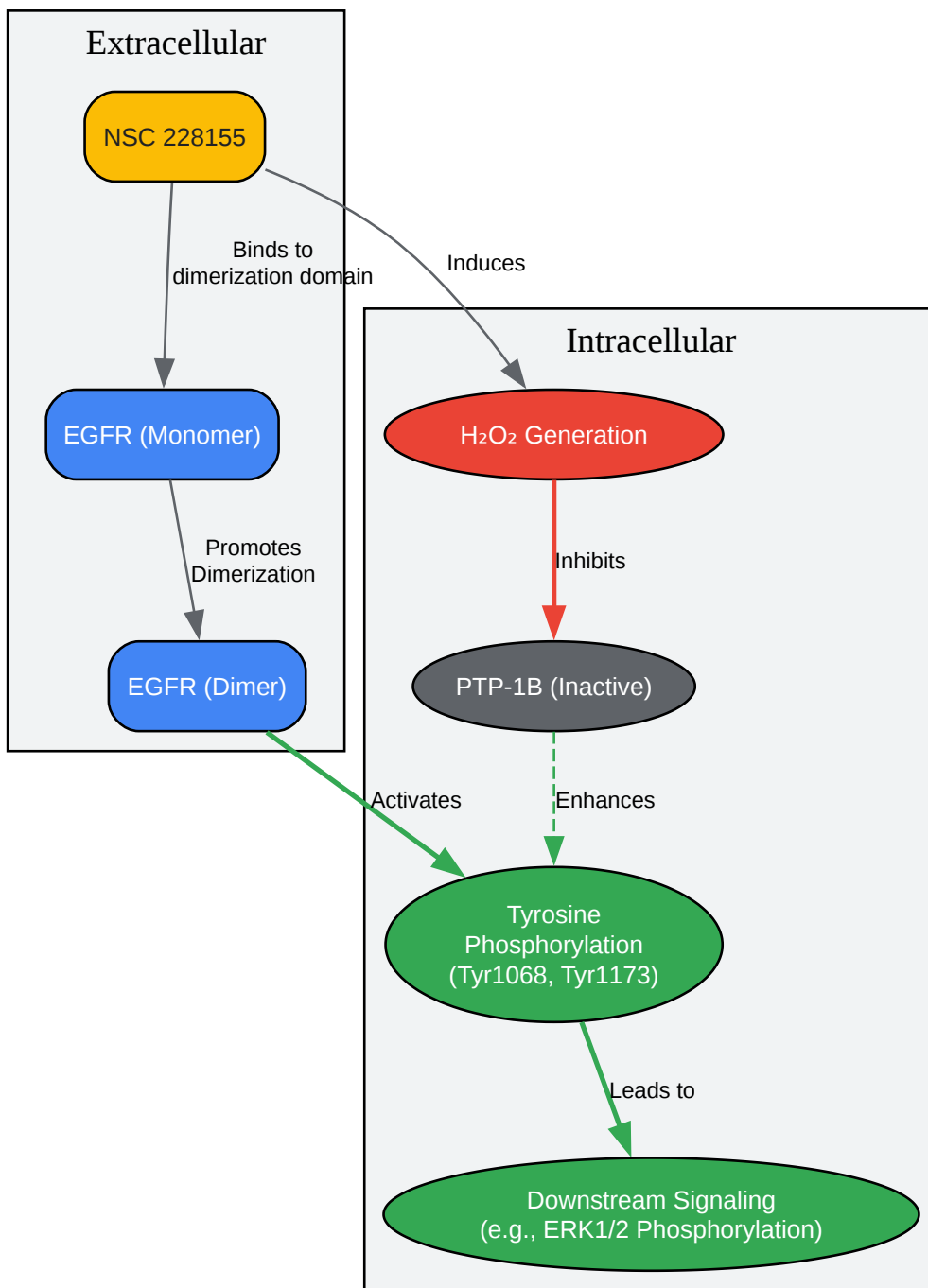
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile tubes.[1][7]
- Labeling: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- Freezing: Store the aliquots at -20°C or -80°C for long-term storage.[1][4][6]
- Protection: Protect the compound, both in solid and solution form, from light.

Application Workflow and Signaling Pathway

4.1. Experimental Workflow for Cell-Based Assays

The following diagram outlines a typical workflow for using the **NSC 228155** stock solution in a cell-based experiment, such as evaluating its effect on EGFR phosphorylation.





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